

SSR128129E in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: SSR128129E

Cat. No.: B15579221

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of the FGFR inhibitor, **SSR128129E**, when prepared in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **SSR128129E** in DMSO?

A1: The reported solubility of **SSR128129E** in DMSO varies slightly among suppliers, but it is generally considered to have high solubility. Values typically range from 45 mg/mL to 69 mg/mL. For specific details, please refer to the solubility data table below. It is recommended to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound.^[1]

Q2: How should I prepare a stock solution of **SSR128129E** in DMSO?

A2: To prepare a stock solution, add the appropriate volume of DMSO to your vial of **SSR128129E** powder to achieve the desired concentration. To aid dissolution, you can warm

the solution to 37°C and use an ultrasonic bath for a short period.[2] Always ensure the solution is clear and all powder has dissolved before use.

Q3: What are the recommended storage conditions for an **SSR128129E** stock solution in DMSO?

A3: For long-term storage, it is recommended to aliquot the stock solution into single-use vials and store them at -20°C or -80°C.[1][3][4][5][6] Aliquoting is crucial to prevent degradation that can occur with repeated freeze-thaw cycles.[1]

Q4: How long is the **SSR128129E** stock solution stable in DMSO?

A4: The stability of the stock solution depends on the storage temperature. At -20°C, it is generally stable for at least one month, with some sources suggesting up to three months.[1][3][4][5][6] For longer-term storage of up to a year, -80°C is recommended.[1][6]

Q5: Can I store the **SSR128129E** stock solution at room temperature or 4°C?

A5: It is not recommended to store the stock solution at room temperature or 4°C for extended periods. While the powder form is stable at 4°C for up to two years, once in a solvent, it should be stored frozen to ensure its integrity.[6] For immediate use within the same day, keeping the solution at room temperature is acceptable.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in the stock solution upon thawing.	The compound may have come out of solution during freezing or the solubility limit was exceeded.	Gently warm the vial to 37°C and sonicate until the precipitate redissolves. ^[2] Before use, allow the vial to sit at room temperature for at least an hour. ^[2] Ensure the solution is completely clear before adding to your experimental system.
Difficulty dissolving the SSR128129E powder in DMSO.	The DMSO may have absorbed moisture, reducing its solvating power. The concentration being prepared may be too high.	Use fresh, anhydrous DMSO. ^[1] Try warming the solution and sonicating. ^[2] If the compound still does not dissolve, consider preparing a slightly lower concentration stock solution.
Inconsistent experimental results using the same stock solution.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution from the powder. Ensure proper aliquoting and storage of the new stock solution to avoid future degradation. ^[1]

Quantitative Data Summary

SSR128129E Solubility in DMSO

Supplier	Reported Solubility (mg/mL)	Molar Concentration (mM)
Selleck Chemicals	69	199.24[1]
BioCrick	≥ 54	155.93[2]
MedchemExpress	≥ 54	155.93[5]
Merck Millipore	50	Not specified[3]
TargetMol	45	129.94[7]

SSR128129E Stock Solution Stability in DMSO

Storage Temperature	Duration	Source
-80°C	Up to 1 year	Selleck Chemicals[1]
-80°C	6 months	MedchemExpress, InvivoChem[4][5][6]
-20°C	Up to 3 months	Merck Millipore[3]
-20°C	1 month	MedchemExpress, Selleck Chemicals, InvivoChem[1][4][5][6]
-20°C	"Several months"	BioCrick[2]

Experimental Protocols

Protocol for Preparing a 50 mM Stock Solution of SSR128129E in DMSO

Materials:

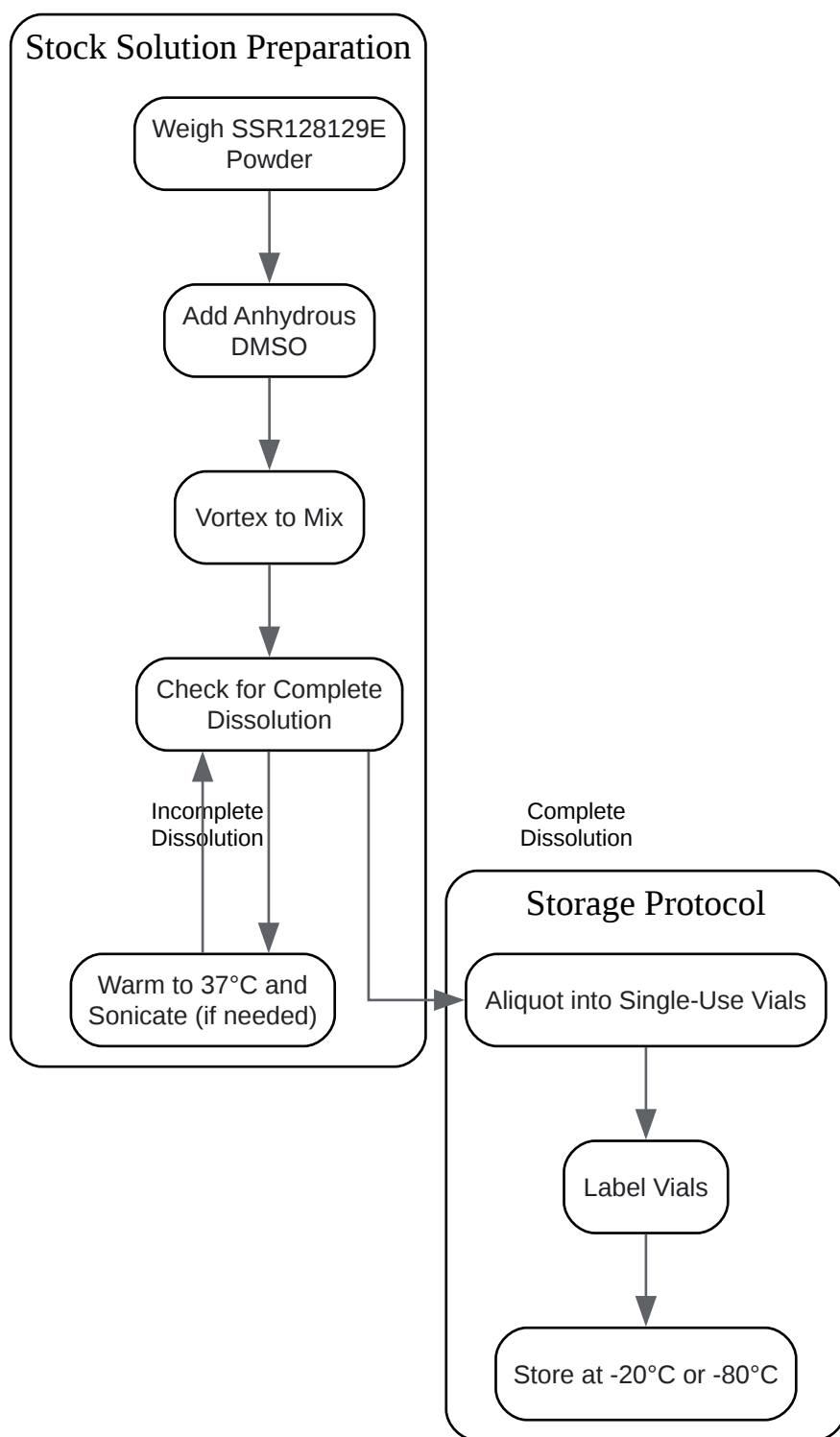
- **SSR128129E** powder (Molecular Weight: 346.31 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic water bath
- 37°C water bath or incubator

Procedure:

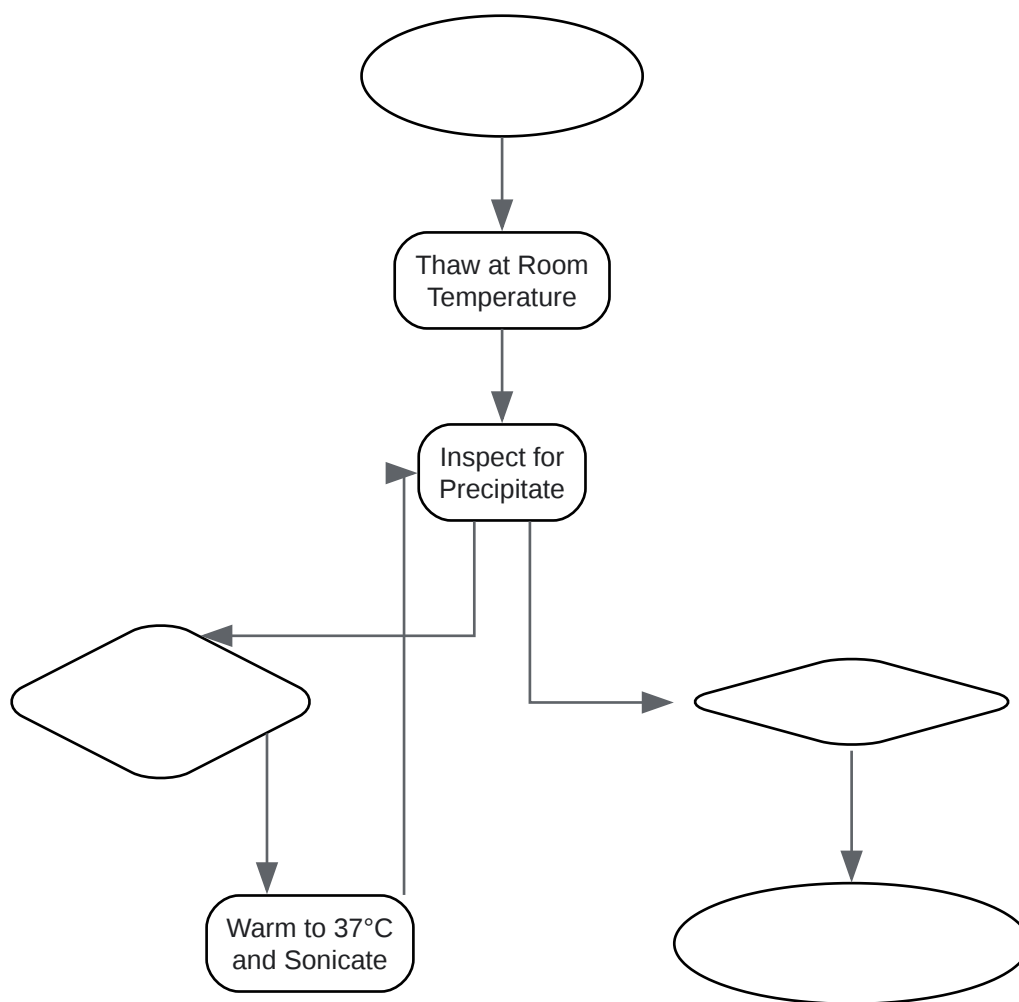
- Calculate the required mass of **SSR128129E** for your desired volume of 50 mM stock solution. For example, for 1 mL of a 50 mM stock solution, you would need 17.32 mg of **SSR128129E**.
- Weigh the calculated amount of **SSR128129E** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution for 30-60 seconds to mix.
- If the powder is not fully dissolved, place the vial in a 37°C water bath for 5-10 minutes.
- Following warming, place the vial in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure all particulate matter has dissolved and the solution is clear.
- If preparing for long-term storage, aliquot the stock solution into single-use, sterile vials.
- Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C.

Visualized Workflows



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Workflow for preparing and storing **SSR128129E** stock solution.



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Troubleshooting workflow for a thawed **SSR128129E** stock solution.

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References

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